

A Technical Guide to the Physical Characteristics of Manganese(II) Sulfate Pentahydrate Crystals

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Compound of Interest

Compound Name: *Manganese(II) sulfate pentahydrate*

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Abstract: This technical guide provides a comprehensive overview of the key physical characteristics of **manganese(II) sulfate pentahydrate** ($\text{MnSO}_4 \cdot 5\text{H}_2\text{O}$) crystals. It is intended for researchers, scientists, and professionals in drug development who utilize this compound. The document details crystallographic, physicochemical, thermal, and spectroscopic properties. Methodologies for experimental characterization are described, and quantitative data are summarized in tabular form for clarity and comparative analysis.

Introduction

Manganese(II) sulfate and its hydrates are crucial inorganic compounds with wide-ranging applications, from agricultural micronutrients to precursors in the synthesis of advanced materials like manganese oxides and catalysts.^{[1][2]} The pentahydrate form, $\text{MnSO}_4 \cdot 5\text{H}_2\text{O}$, is a stable, water-soluble source of Mn(II) ions, making it an ideal starting material for various chemical processes.^[1] It exists naturally as the rare mineral jôkokuite.^[1] Understanding the precise physical characteristics of these crystals is fundamental for controlling product purity, crystal size, and performance in its various applications. This guide consolidates key data on its crystal structure, thermal behavior, solubility, and spectroscopic properties.

Crystallographic and Physicochemical Properties

The fundamental structure and physical constants of **manganese(II) sulfate pentahydrate** are critical for its identification and use. The compound crystallizes in the least symmetric crystal system, the triclinic system, which is defined by three unequal axes and three unequal angles. [1] The Mn(II) ion is characteristically found in an octahedral coordination sphere, surrounded by six oxygen atoms from four water molecules and two sulfate groups.[1][3] This arrangement is stabilized by an extensive network of hydrogen bonds.[1]

Quantitative Data Summary

The primary crystallographic and physicochemical data for $\text{MnSO}_4 \cdot 5\text{H}_2\text{O}$ are summarized in the tables below.

Table 1: Crystallographic Data for **Manganese(II) Sulfate Pentahydrate**

Parameter	Value	Reference(s)
Crystal System	Triclinic	[1][4]
Lattice Constant, a	6.37 Å	[1][4]
Lattice Constant, b	10.77 Å	[1][4]
Lattice Constant, c	6.13 Å	[1][4]
Angle, α	98.77° (98°46')	[1][4]
Angle, β	109.97° (109°58')	[1][4]
Angle, γ	77.83° (77°50')	[1][4]
Density	2.103 g/cm ³	[4]

Table 2: General Physicochemical Properties

Parameter	Value	Reference(s)
Chemical Formula	MnSO ₄ ·5H ₂ O	[1][4][5]
Molar Mass	241.08 g/mol	[1][5][6][7]
Appearance	Pale pink / light crimson crystals or crystalline powder	[1][6][7]
pH (50 g/L solution at 25°C)	4.0 - 6.5	[7]
Refractive Index	1.517	[4]
Magnetic Properties	Paramagnetic	[4]

Solubility Profile

Manganese(II) sulfate pentahydrate is readily soluble in water.[8] The aqueous solutions are faintly pink due to the presence of the aquo complex [Mn(H₂O)₆]²⁺. [2] It is very slightly soluble in methanol and insoluble in solvents such as diethyl ether and ethanol.[2][8]

Thermal Stability and Decomposition

The thermal behavior of MnSO₄·5H₂O is characterized by a stepwise loss of its water of hydration. The pentahydrate is the stable form at lower temperatures.

- **Pentahydrate to Tetrahydrate:** The transition from pentahydrate to tetrahydrate occurs at approximately 26°C.[4] Below this temperature, the pentahydrate is the more stable crystalline form.[4][9]
- **Further Dehydration:** As the temperature increases, the tetrahydrate converts to the monohydrate.[10] The monohydrate is stable up to a higher temperature range, with the final water molecule being removed between 200–300°C to yield anhydrous manganese(II) sulfate.[1]
- **Anhydrous Decomposition:** Anhydrous MnSO₄ is significantly more stable, with thermal decomposition beginning at approximately 625°C.[11] At around 850°C, it decomposes to form manganese oxides, such as Mn₂O₃, and releases sulfur oxides.[12]

Spectroscopic Properties

Ultraviolet-Visible (UV-Vis) spectroscopy of aqueous manganese(II) sulfate solutions reveals a series of very weak absorption peaks.^[1] This is a characteristic feature of the Mn^{2+} ion in a high-spin octahedral environment. The d-electron configuration (d^5) of Mn(II) means that any d-d electronic transitions are spin-forbidden, resulting in extremely low absorption intensities and the characteristic pale pink color.^[1]

Experimental Protocols

The characterization of **manganese(II) sulfate pentahydrate** relies on standard analytical techniques.

Single-Crystal X-ray Diffraction (XRD)

Objective: To determine the precise three-dimensional atomic structure, unit cell dimensions, and crystal system.

Methodology:

- **Crystal Growth:** A high-quality single crystal of $\text{MnSO}_4 \cdot 5\text{H}_2\text{O}$ is grown from an aqueous solution by slow evaporation at a temperature maintained below 26°C to ensure the formation of the pentahydrate form.^{[4][9]}
- **Mounting:** A suitable crystal (typically <0.5 mm in all dimensions) is selected and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in a diffractometer and irradiated with a monochromatic X-ray beam. As the crystal is rotated, a detector records the positions and intensities of the diffracted X-rays.
- **Structure Solution and Refinement:** The resulting diffraction pattern is analyzed computationally. The electron density map is calculated via Fourier transform, from which the positions of the individual atoms (Mn, S, O, H) are determined. This allows for the precise calculation of lattice parameters and bond lengths, confirming the triclinic structure and the octahedral coordination of the manganese ion.^{[1][3]}

Thermogravimetric Analysis (TGA)

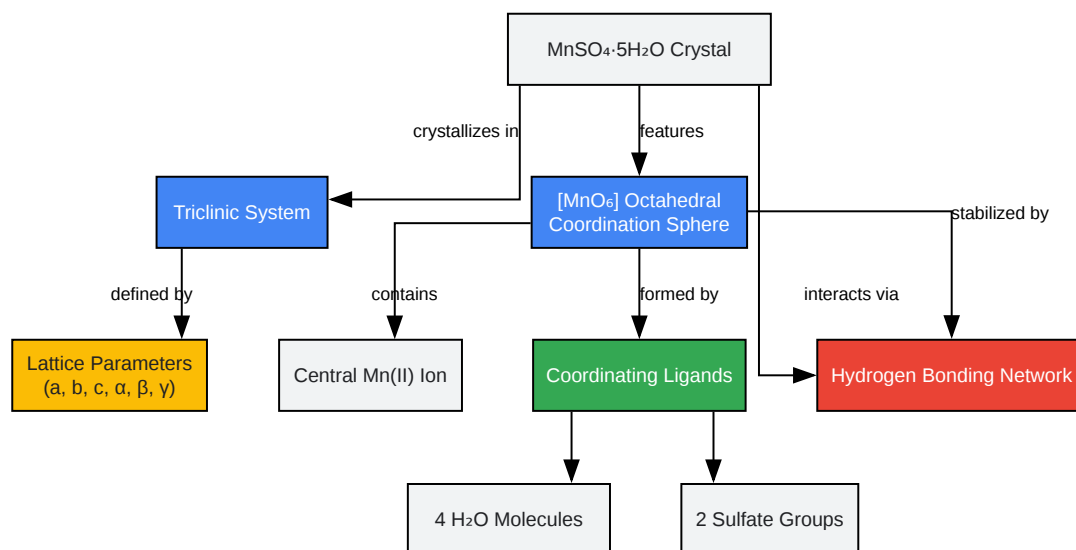
Objective: To study the thermal stability and quantify the stages of dehydration and decomposition.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of $\text{MnSO}_4 \cdot 5\text{H}_2\text{O}$ crystals (typically 5-10 mg) is placed in a high-purity alumina or platinum crucible.
- **Analysis:** The crucible is placed inside a TGA furnace. The temperature is increased at a constant rate (e.g., $10^\circ\text{C}/\text{min}$) under a controlled atmosphere (e.g., nitrogen or air).
- **Data Recording:** The instrument continuously records the mass of the sample as a function of temperature.
- **Interpretation:** The resulting TGA curve shows distinct steps, with each step-down in mass corresponding to a thermal event. For $\text{MnSO}_4 \cdot 5\text{H}_2\text{O}$, the initial mass losses correspond to the sequential removal of water molecules. The temperature ranges of these losses and the percentage of mass lost at each step are used to confirm the hydration states and determine the decomposition pathway.^[1]

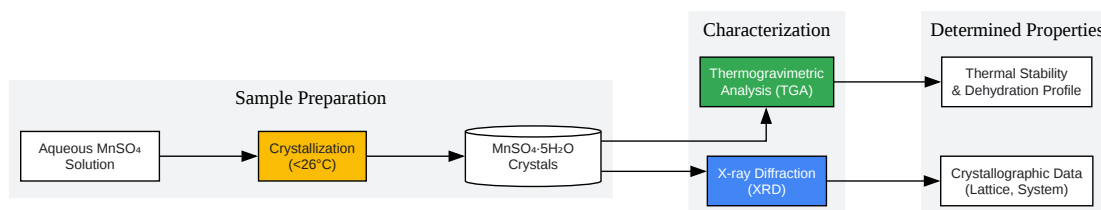
Visualizations

The following diagrams illustrate the key structural relationships and the experimental workflow for characterizing **manganese(II) sulfate pentahydrate** crystals.



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Caption: Logical relationships in the crystal structure of $\text{MnSO}_4 \cdot 5\text{H}_2\text{O}$.



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Caption: Experimental workflow for physical characterization.

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